

# Personal protective equipment for handling CaCCinh-A01

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## Compound of Interest

Compound Name: CaCCinh-A01

Cat. No.: B15611129

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## Essential Safety and Handling Guide for CaCCinh-A01

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **CaCCinh-A01**, a potent inhibitor of calcium-activated chloride channels (CaCC). Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of experimental outcomes.

### I. Personal Protective Equipment (PPE)

While **CaCCinh-A01** is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed to minimize any potential risks. The following PPE is mandatory when handling **CaCCinh-A01** in both solid and solution forms:

- **Gloves:** Chemical-resistant gloves (nitrile or latex) are required to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or safety goggles must be worn to protect against accidental splashes or aerosolized powder.
- **Lab Coat:** A standard laboratory coat should be worn to protect personal clothing.

- Respiratory Protection: When handling the solid powder, especially when weighing, a dust mask or respirator is recommended to prevent inhalation. Work in a well-ventilated area or under a chemical fume hood.

## II. Operational Plan: From Receipt to Use

A systematic approach to handling **CaCCinh-A01** is crucial for both safety and experimental reproducibility.

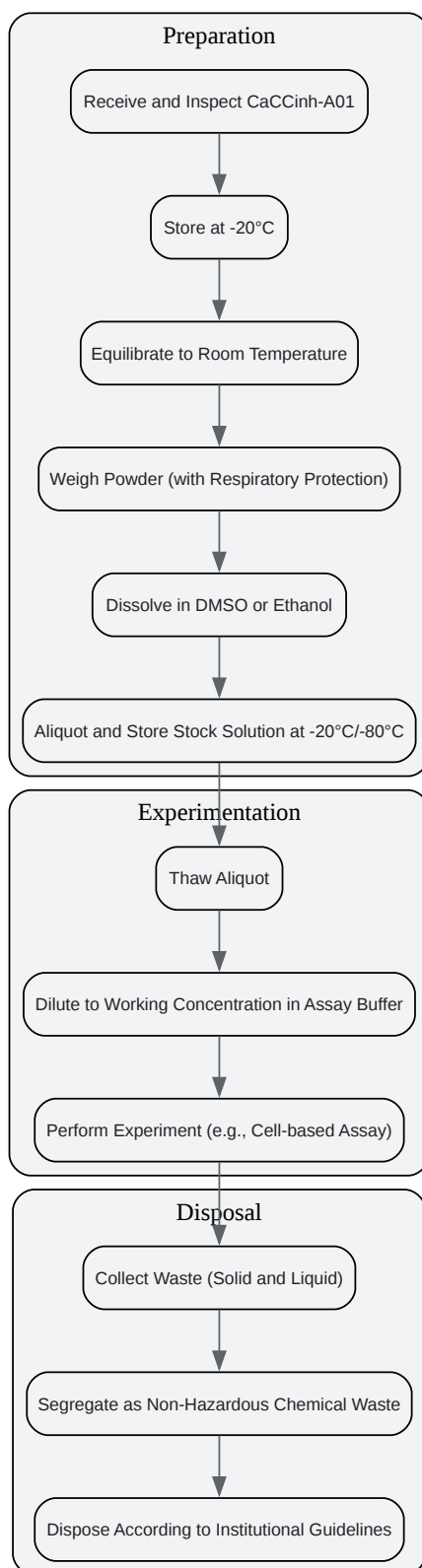
### 1. Receiving and Storage:

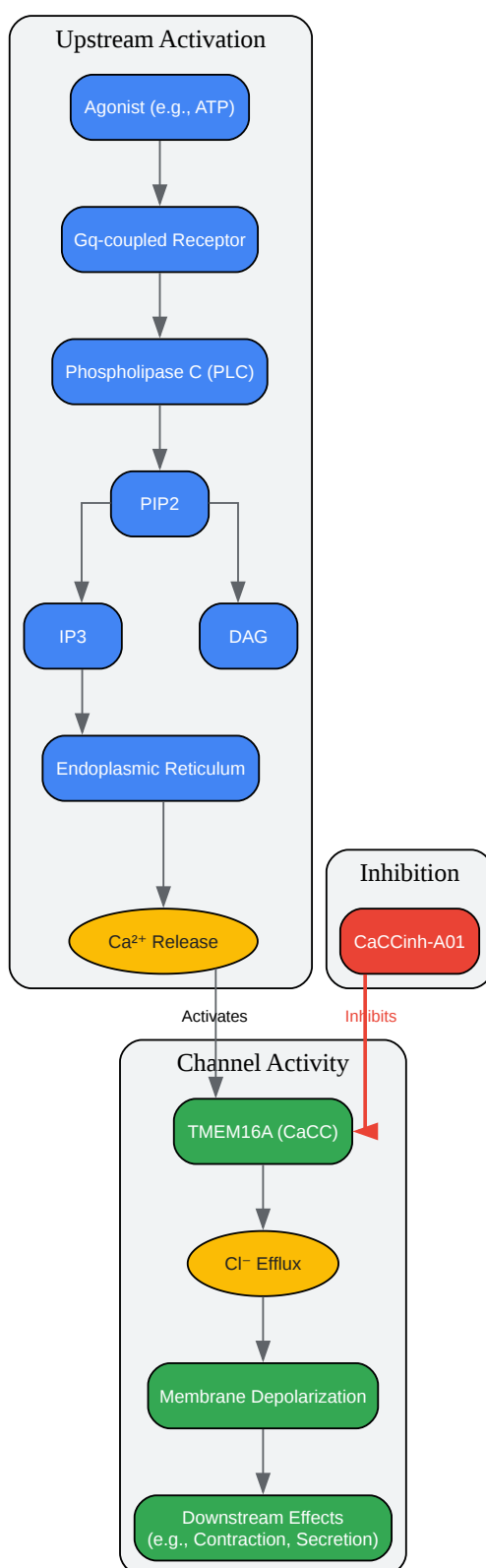
- Upon receipt, inspect the container for any damage.
- Store **CaCCinh-A01** in a tightly sealed container at -20°C for long-term stability.[\[1\]](#)[\[2\]](#)

### 2. Preparation of Stock Solutions:

- Recommended Solvents: **CaCCinh-A01** is soluble in Dimethyl Sulfoxide (DMSO) and ethanol.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Protocol for Stock Solution Preparation (e.g., 10 mM in DMSO):
  - Allow the vial of **CaCCinh-A01** powder to equilibrate to room temperature before opening to prevent condensation.
  - Weigh the desired amount of **CaCCinh-A01** powder in a sterile microcentrifuge tube.
  - Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of **CaCCinh-A01** (MW: 347.43 g/mol), add 287.8 µL of DMSO.
  - Vortex briefly until the solid is completely dissolved. The solution should be a pale yellow.[\[4\]](#)
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the stock solution aliquots at -20°C or -80°C for long-term storage.[\[5\]](#)

## Experimental Workflow for Handling **CaCCinh-A01**





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